

Proper Disposal of ZM323881 Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: ZM323881 hydrochloride

Cat. No.: B1663647

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This guide provides essential safety and logistical information for the proper disposal of **ZM323881 hydrochloride**, a potent and selective VEGFR-2 inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. Researchers, scientists, and drug development professionals should follow these steps meticulously.

1. Hazard Identification and Safety Precautions

ZM323881 hydrochloride is classified as harmful if swallowed.^[1] Appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Impermeable and resistant to the chemical.
Lab Coat	Standard laboratory coat.
Eye Protection	Safety glasses or goggles.

Handling Precautions:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Ensure adequate ventilation in the handling area.

2. Disposal Procedure

The primary directive for the disposal of **ZM323881 hydrochloride** is that it must not be disposed of with household garbage or allowed to reach the sewage system.[1] Disposal must be conducted in accordance with all local, regional, national, and international regulations.[1]

Step-by-Step Disposal Protocol:

- Segregation and Labeling:
 - Designate a specific, clearly labeled waste container for **ZM323881 hydrochloride** and any materials contaminated with it (e.g., pipette tips, empty vials, contaminated PPE).
 - The label should include the chemical name ("**ZM323881 hydrochloride**"), the CAS number (193000-39-4), and the relevant hazard pictogram (GHS07 for acute toxicity).[1][2][3]
- Waste Collection:
 - Collect all waste **ZM323881 hydrochloride**, whether in solid form or dissolved in a solvent, in the designated waste container.
 - If the compound is in solution, ensure the waste container is compatible with the solvent used (e.g., DMSO, DMF).[4]
 - Do not mix with other incompatible waste streams.
- Storage of Chemical Waste:
 - Store the sealed waste container in a designated, secure chemical waste storage area.

- This area should be cool, dry, and well-ventilated, away from general laboratory traffic.
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS department or contractor with a completed chemical waste manifest, accurately detailing the contents of the waste container.
- Documentation:
 - Maintain a record of the amount of **ZM323881 hydrochloride** disposed of and the date of disposal. This is crucial for laboratory inventory and compliance purposes.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ZM323881 hydrochloride**.

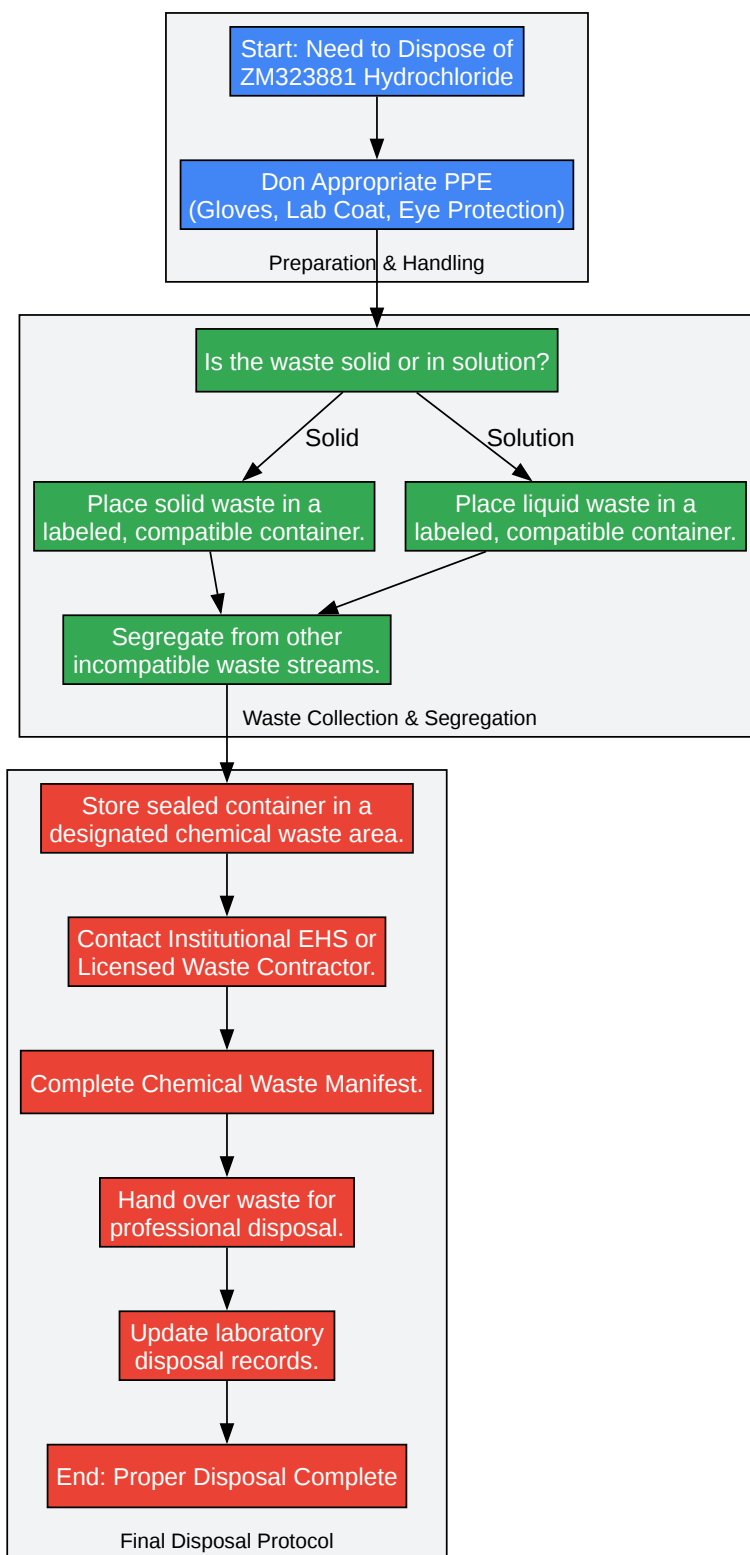


Figure 1: ZM323881 Hydrochloride Disposal Workflow

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ZM323881 Hydrochloride Disposal Workflow

Summary of Key Information

For quick reference, the following table summarizes the essential data for **ZM323881 hydrochloride**.

Property	Value	Reference
Chemical Name	5-((7-Benzyloxyquinazolin-4-yl)amino)-4-fluoro-2-methylphenol hydrochloride	[2]
CAS Number	193000-39-4	[2][4]
Molecular Formula	C22H18FN3O2.HCl	[2]
Molecular Weight	411.86 g/mol	[2]
Hazard Classification	Acute Toxicity - Oral 4 (Harmful if swallowed)	[1]
GHS Pictogram	GHS07	[1][3]
Storage	Desiccate at +4°C	[2]
Solubility	DMSO, DMF	[4]

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